

Operational Guide: Proper Disposal of 7-Fluoro-2-methylquinazolin-4-ol

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinazolin-4-ol

CAS No.: 194473-03-5

Cat. No.: B573599

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Executive Summary & Immediate Classification

7-Fluoro-2-methylquinazolin-4-ol (and its tautomer, 7-Fluoro-2-methylquinazolin-4(3H)-one) is a fluorinated nitrogen heterocycle.^[1] For disposal purposes, it must be classified as Halogenated Organic Waste.

Critical Operational Directive: Do NOT dispose of this compound in standard non-halogenated organic solvent streams (e.g., pure Acetone/Methanol waste), even if dissolved in them. The presence of the fluorine atom requires incineration at facilities equipped with acid gas scrubbers to manage hydrofluoric acid (HF) generation.

Waste Category	Classification	RCRA Status (USA)
Physical State	Solid (Powder) or Solution	Non-listed (unless formulation specific)
Primary Hazard	Irritant (Skin/Eye/Resp), Acute Tox.	Hazardous Waste (Characteristic)
Disposal Stream	Halogenated Organic Waste	Code: D002 (if pH extremes) or General Organic

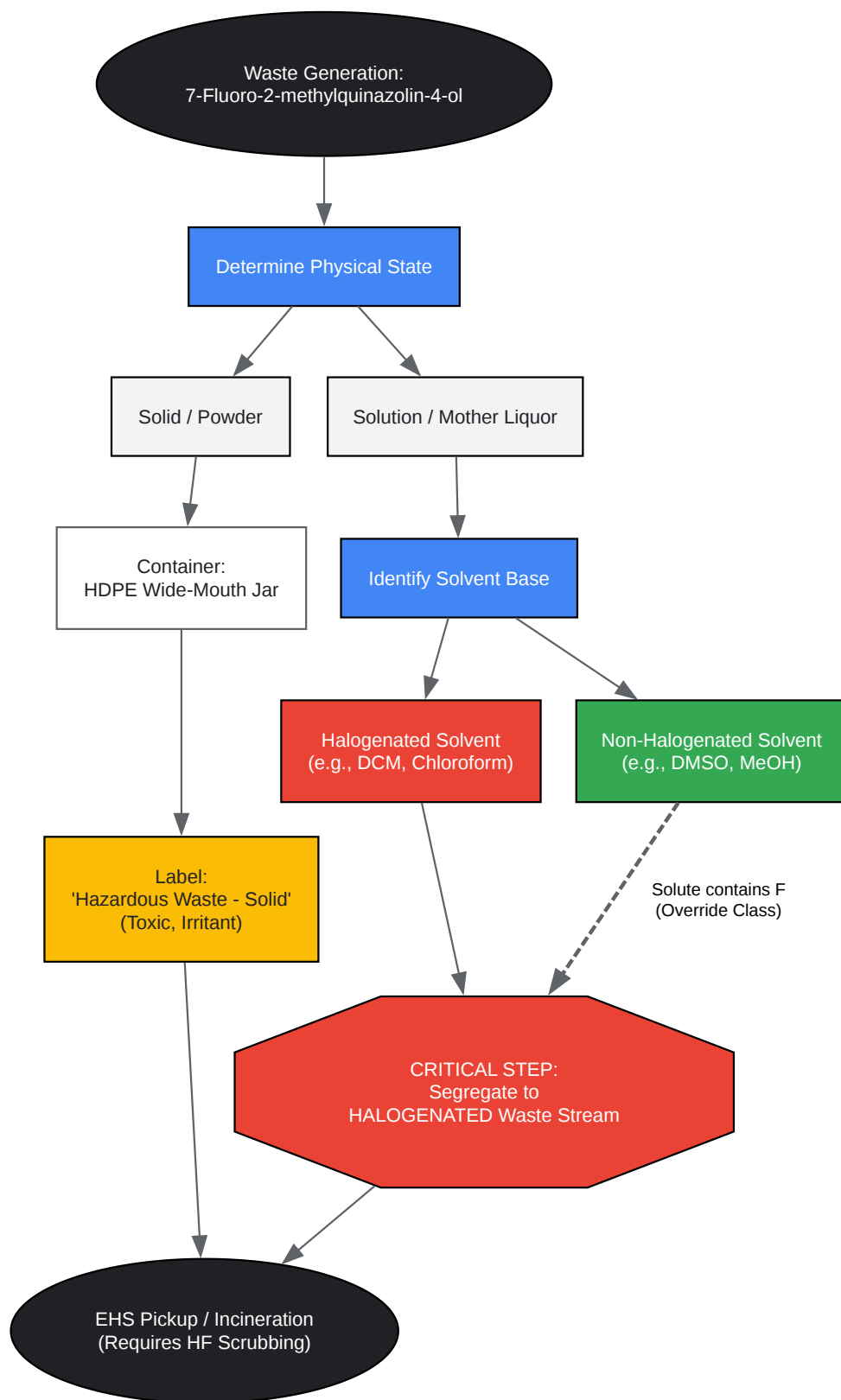
Chemical Profile & Hazard Identification

Understanding the chemical behavior of this molecule is prerequisite to safe handling.

- **Tautomeric Identity:** This compound exists in equilibrium between the enol form (quinazolin-4-ol) and the keto form (quinazolin-4(3H)-one).[1] The keto form is generally the stable solid polymorph. Labels may vary between vendors; ensure your inventory system links both names to the same disposal protocol.
- **Stability:** Chemically stable under standard temperature and pressure. It does not form peroxides.
- **Reactivity:** Incompatible with strong oxidizing agents.
- **Toxicology:**
 - H302: Harmful if swallowed.[2][3]
 - H315/H319: Causes skin and serious eye irritation.[2]
 - H411: Toxic to aquatic life with long-lasting effects.[3][4]

Decision Matrix: Disposal Workflow

The following logic gate ensures compliance with EPA regulations and minimizes downstream incineration risks.



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Figure 1: Decision tree for segregating fluorinated quinazoline waste. Note the critical override for non-halogenated solvents containing the fluorinated solute.

Detailed Operational Protocols

A. Solid Waste Disposal (Pure Compound/Precipitate)

Use this protocol for expired inventory, contaminated weighing boats, or filter cakes.

- PPE Requirement: Nitrile gloves (double-gloving recommended), safety glasses with side shields, and a lab coat. Use a powder respirator (N95) if handling outside a fume hood.
- Containment: Transfer the solid into a compatible screw-top container (HDPE or Glass).
 - Note: Do not use metal containers if the compound is potentially acidic or wet, to prevent corrosion.
- Labeling: Apply a hazardous waste tag.
 - Constituents: "**7-Fluoro-2-methylquinazolin-4-ol**" (Do not use abbreviations).[1]
 - Hazards: Check "Toxic" and "Irritant".[2]
- Secondary Containment: Place the sealed container into a clear plastic zip-lock bag to prevent surface contamination of the outer bin.

B. Liquid Waste Disposal (Reaction Mixtures/Stock Solutions)

Use this protocol for HPLC waste, mother liquors, or dissolved stock.

- Stream Selection:
 - The Rule of Fluorine: Because the molecule contains a Fluorine atom, the entire solution should ideally be treated as Halogenated Waste.
 - Why? High-temperature incineration of fluorinated compounds releases Hydrofluoric Acid (HF). If this waste is mislabeled as "Non-Halogenated" (e.g., purely Methanol), it may be

sent to a fuel-blending kiln lacking the necessary acid scrubbers, causing infrastructure damage and regulatory violation [1].[1]

- Segregation: Pour into the carboy designated for Halogenated Solvents (often the "Red Can" or designated DCM/Chloroform waste stream).
- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., Nitric Acid waste), as quinazolines are organic bases and can react exothermically.

C. Spill Contingency Plan

If a spill occurs (> 1 gram solid or > 10 mL solution):

- Isolate: Evacuate the immediate area and post a "Do Not Enter" sign.
- PPE: Don standard PPE plus a chemically resistant apron.
- Solid Spill:
 - Do not dry sweep (creates dust).
 - Cover with wet paper towels (dampened with water) to suppress dust.
 - Scoop into a waste container.
 - Clean surface with a soap/water solution.
- Liquid Spill:
 - Absorb with vermiculite or a universal absorbent pad.
 - Place used absorbents into the Solid Hazardous Waste bin (not regular trash).

Regulatory Framework (US Context)

While **7-Fluoro-2-methylquinazolin-4-ol** is not explicitly listed on the EPA's P-List (Acutely Hazardous) or U-List (Toxic Waste), it falls under the "Process Knowledge" clause of RCRA (Resource Conservation and Recovery Act) [2].[1]

- **Generator Responsibility:** You are legally required to characterize the waste. Due to the confirmed aquatic toxicity (H411) and oral toxicity (H302), it must not be disposed of down the drain.
- **EPA Waste Code:** If the waste exhibits corrosivity (pH < 2 or > 12.5), assign D002.[5] Otherwise, classify as non-specific hazardous organic waste.

References

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